

Thermodynamic properties of maleic anhydride reactions

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Compound of Interest

Compound Name: MaleicAnhydride

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An In-depth Technical Guide on the Thermodynamic Properties of Maleic Anhydride Reactions
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties associated with maleic anhydride and its key reactions. Maleic anhydride is a highly versatile chemical intermediate used in the synthesis of coatings, polymers, resins, and pharmaceuticals.^{[1][2]} Its reactivity, driven by the strained anhydride ring and the electron-deficient double bond, makes a thorough understanding of its thermodynamic landscape crucial for process optimization, reaction design, and the development of novel materials and drug delivery systems.^{[3][4]}

Thermodynamic Properties of Maleic Anhydride

The fundamental thermodynamic properties of maleic anhydride are essential for calculating reaction energies and predicting equilibrium positions. These values have been determined through various experimental techniques, including calorimetry and effusion methods, and are compiled below.

Table 1: Standard Thermodynamic Properties of Maleic Anhydride (at T = 298.15 K)

Property	Symbol	Phase	Value	Units	Reference(s)
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	solid	-470.41	kJ/mol	[2]
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	gas	Derived from condensed phase data	kJ/mol	[5][6]
Standard Molar Enthalpy of Combustion	$\Delta_c H^\circ$	solid	-1390	kJ/mol	[2]
Standard Molar Gibbs Free Energy of Formation	$\Delta_f G^\circ$	gas	Estimated via group contribution	kJ/mol	[7]
Molar Heat Capacity (Constant Pressure)	C_p	solid	119.9 (at 300 K)	J/(mol·K)	[8]
Enthalpy of Fusion	$\Delta_{fus} H$	-	13.550 (at 325.72 K)	kJ/mol	[9]
Entropy of Fusion	$\Delta_{fus} S$	-	41.6 (at 325.72 K)	J/(mol·K)	[9]
Enthalpy of Vaporization	$\Delta_{vap} H$	-	49.1 (at 351 K)	kJ/mol	[9]
Enthalpy of Sublimation	$\Delta_{sub} H$	-	68.8 (at 258 K)	kJ/mol	[9]

Thermodynamics of Key Reactions

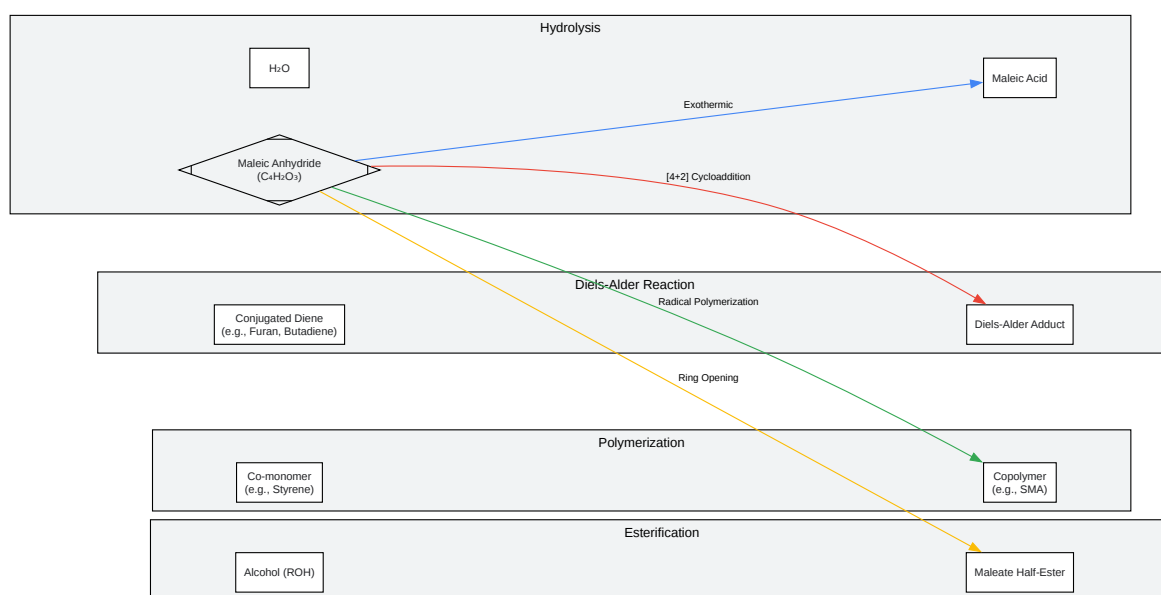
Maleic anhydride undergoes a variety of reactions, including hydrolysis, cycloadditions, and polymerization. The thermodynamic parameters for these transformations are critical for controlling reaction outcomes and yields.

Table 2: Thermodynamic Data for Reactions Involving Maleic Anhydride

Reaction	Reactants	Product(s)	ΔH° (Enthalpy)	Conditions/ Notes	Reference(s)
Production from n-butane	$n\text{-C}_4\text{H}_{10} + 3.5 \text{ O}_2$	$\text{C}_4\text{H}_2\text{O}_3 + 4 \text{ H}_2\text{O}$	-1236 kJ/mol	Vapor-phase catalytic oxidation	[1]
Hydrolysis	$\text{C}_4\text{H}_2\text{O}_3 + \text{H}_2\text{O}$	Maleic Acid ($\text{C}_4\text{H}_4\text{O}_4$)	-34.9 kJ/mol to -49.5 kJ/mol	Exothermic reaction; equilibrium favors the forward reaction at 25°C.[2][10]	[2][3][10]
Diels-Alder Cycloaddition	Cyclopentadiene + Maleic Anhydride	cis-Norbornene-5,6-endo-dicarboxylic anhydride	-	Exothermic reaction with a large negative entropy change.[11][12]	[11][12]
Dehydration of Maleic Acid	Maleic Acid ($\text{C}_4\text{H}_4\text{O}_4$)	$\text{C}_4\text{H}_2\text{O}_3 + \text{H}_2\text{O}$	+34.88 kJ/mol	Requires temperatures > 130°C for industrially relevant rates.[3]	[3]

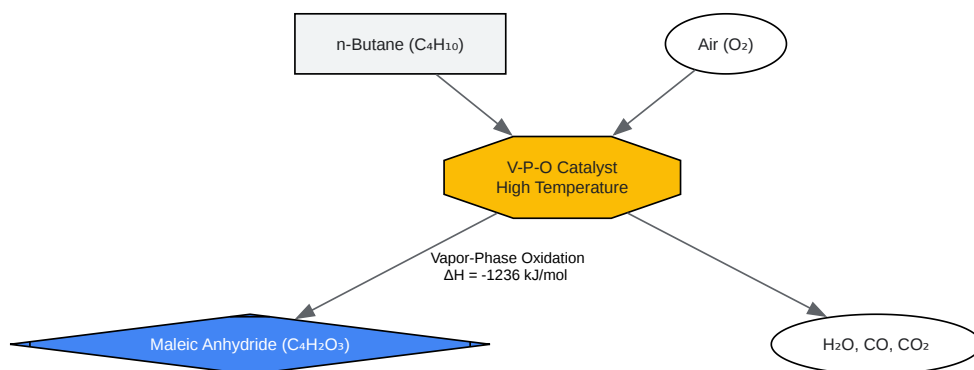
Key Reaction Pathways and Workflows

The reactivity of maleic anhydride allows for its participation in numerous synthetic pathways. The following diagrams illustrate its most significant reactions and a typical workflow for its thermodynamic characterization.



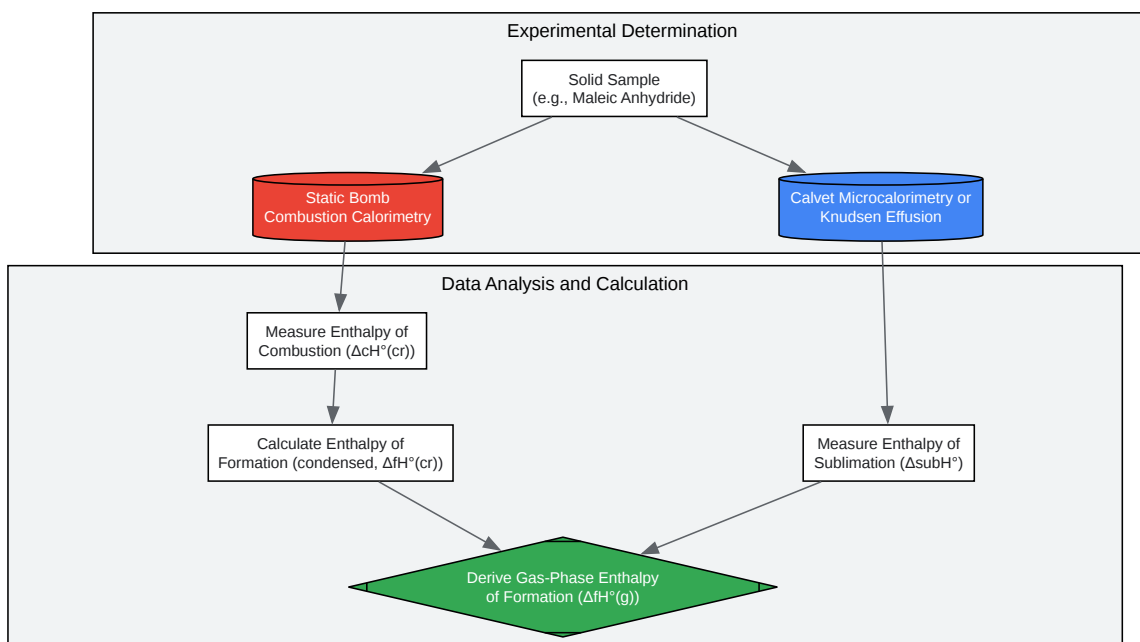
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Caption: Key chemical transformations of maleic anhydride.



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Caption: Industrial production of maleic anhydride from n-butane.



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Caption: Workflow for determining gas-phase enthalpy of formation.

Experimental Protocols

The accurate determination of thermodynamic data relies on precise experimental methodologies. Below are outlines of the key techniques used for characterizing maleic anhydride and its derivatives.

Bomb Combustion Calorimetry

This technique is the standard for determining the enthalpy of combustion for solid and liquid compounds, from which the enthalpy of formation can be derived.[5]

- Objective: To measure the heat released during the complete combustion of a substance in a constant-volume container.
- Methodology:
 - A precisely weighed sample of maleic anhydride (typically in pellet form) is placed in a crucible inside a high-pressure stainless steel vessel, the "bomb".
 - The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
 - The bomb is submerged in a known quantity of water in an insulated container (calorimeter). The initial temperature of the water is recorded with high precision.
 - The sample is ignited via an electrical fuse. The combustion reaction rapidly releases heat, which is transferred to the bomb and the surrounding water, causing a temperature rise.
 - The final temperature is recorded after thermal equilibrium is reached.
 - The heat capacity of the calorimeter system (bomb, water, stirrer, etc.) is determined separately using a standard substance with a known heat of combustion (e.g., benzoic acid).
 - The standard enthalpy of combustion ($\Delta_c H^\circ$) is calculated from the observed temperature change, the heat capacity of the calorimeter, and corrections for ignition energy and the formation of minor products like nitric acid.

Calvet Microcalorimetry

Calvet microcalorimetry is a highly sensitive method used to measure small heat effects, making it ideal for determining the enthalpies of phase transitions like sublimation and vaporization.[5]

- Objective: To measure the enthalpy of sublimation ($\Delta_{\text{sub}} H^\circ$) or vaporization ($\Delta_{\text{vap}} H^\circ$) of maleic anhydride.
- Methodology:

- A small amount of the sample is placed in a sample cell, which is then placed within the calorimeter block alongside an identical, empty reference cell.
- The sample is heated at a controlled, slow rate under a vacuum or an inert gas flow to induce sublimation or vaporization.
- The heat absorbed by the sample during the phase transition creates a temperature difference between the sample and reference cells.
- This temperature difference is detected by a series of thermocouples (a thermopile), which generates a voltage signal proportional to the heat flow.
- The resulting peak in the heat flow versus temperature (or time) curve is integrated to determine the total heat absorbed.
- The molar enthalpy of the phase transition is calculated by dividing the total heat by the number of moles of the sample that underwent the transition.

Differential Scanning Calorimetry (DSC)

DSC is a thermal analysis technique used to study the thermal properties of a material, including melting, crystallization, and glass transitions.^{[13][14]}

- Objective: To determine the temperature and enthalpy of fusion (melting) of maleic anhydride.
- Methodology:
 - A small, weighed sample of maleic anhydride is hermetically sealed in a sample pan (e.g., aluminum). An empty, sealed pan is used as a reference.
 - Both the sample and reference pans are placed in the DSC instrument and heated at a constant, programmed rate (e.g., 10 °C/min).
 - The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.

- When the maleic anhydride sample melts, it absorbs heat (an endothermic process). The instrument must supply more heat to the sample pan to keep its temperature increase rate the same as the reference pan's.
- This difference in heat flow is recorded, producing a peak on the DSC thermogram.
- The temperature at the peak of the curve corresponds to the melting point, and the area under the peak is directly proportional to the enthalpy of fusion ($\Delta_{\text{fus}}H$).^[14] The instrument is calibrated with a standard of known melting point and enthalpy of fusion (e.g., indium).

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